

nickel diethyldithiocarbamate chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nickel diethyldithiocarbamate

Cat. No.: B083840

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An In-depth Technical Guide on the Core Chemical Properties of **Nickel Diethyldithiocarbamate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Nickel diethyldithiocarbamate, with the chemical formula $\text{Ni}(\text{S}_2\text{CNEt}_2)_2$, is an organometallic coordination complex.[1] This compound is composed of a central nickel(II) ion coordinated to two bidentate diethyldithiocarbamate ligands through their sulfur atoms.[2] It typically presents as a green crystalline powder.[3][4] The square-planar geometry of nickel bis(diethyldithiocarbamate) is a key structural feature.[1][5] This compound has garnered significant interest in various fields, including its use as a precursor for nickel sulfide materials, as a catalyst in organic reactions, and for its potential applications in drug development due to its redox properties and biological activities.[5]

Core Chemical and Physical Properties

The fundamental chemical and physical properties of **nickel diethyldithiocarbamate** are summarized in the table below, providing a consolidated reference for key quantitative data.

Property	Value
Molecular Formula	C ₁₀ H ₂₀ N ₂ NiS ₄ [4] [6] [7]
Molecular Weight	355.22 g/mol [3] [7]
Appearance	Green to dark green crystals or powder [3] [4]
Melting Point	259 °C [4] [6] [8]
Boiling Point	383.2 °C (estimate) [4] [6] [8]
Density	1.41 g/cm ³ [1]
Solubility	Insoluble in water, soluble in organic solvents like chloroform. [1] [6]
CAS Number	14267-17-5 [5] [6] [7]

Experimental Protocols

Synthesis of Nickel Diethyldithiocarbamate

A common and straightforward method for the synthesis of **nickel diethyldithiocarbamate** is through a precipitation reaction.[\[1\]](#)

Materials:

- Nickel(II) chloride hexahydrate (NiCl₂·6H₂O)
- Sodium diethyldithiocarbamate (NaS₂CNEt₂)
- Deionized water
- Ethanol (optional, for aqueous-ethanolic media)[\[5\]](#)
- Chloroform (for purification)[\[5\]](#)

Procedure:

- Prepare separate aqueous solutions of nickel(II) chloride hexahydrate and sodium diethyldithiocarbamate. A 2:1 molar ratio of the sodium diethyldithiocarbamate ligand to the nickel(II) salt is typically used to ensure complete complexation.[5]
- Combine the two aqueous solutions. A greenish solid of **nickel diethyldithiocarbamate** will precipitate immediately.[1] The reaction is generally carried out at room temperature.[5]
- Collect the resulting solid product by filtration.[5]
- For purification, the crude product can be redissolved in a suitable organic solvent, such as chloroform.[5]
- Any remaining aqueous phase should be discarded.[5]
- The purified **nickel diethyldithiocarbamate** can be recovered from the organic solvent.

Spectroscopic and Structural Characterization

3.2.1. Single-Crystal X-ray Diffraction: Single-crystal X-ray diffraction is a definitive method to determine the solid-state structure of **nickel diethyldithiocarbamate**. This technique has confirmed the square planar or slightly distorted square planar geometry around the central nickel(II) ion.[1][5]

3.2.2. Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the coordination of the diethyldithiocarbamate ligand to the nickel ion. A single sharp band in the region of 1010-1029 cm^{-1} is indicative of the bidentate coordination of the ligand through both sulfur atoms.[9] The thioureide ($\nu\text{C-N}$) band, typically observed between 1478-1527 cm^{-1} , indicates the partial double bond character of the $\text{S}_2\text{C-N}$ bond.[9]

3.2.3. UV-Visible Spectroscopy: UV-Visible spectroscopy provides information about the electronic transitions within the complex. The electronic spectra of nickel(II) dithiocarbamate complexes can help in determining the coordination geometry.[10]

3.2.4. Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy can be used to confirm the structure of the organic ligand framework of the complex.[9]

Electrochemical Analysis: Cyclic Voltammetry

The electrochemical behavior of **nickel diethyldithiocarbamate** can be investigated using cyclic voltammetry.[9][11] This technique helps in understanding the redox processes of the complex, particularly the Ni(II)/Ni(I) reduction and the Ni(II) to Ni(IV) oxidation.[5][9] The experiments are typically carried out in an organic solvent like acetonitrile or dichloromethane containing a supporting electrolyte such as tetrabutylammonium tetrafluoroborate.[9][11]

Mandatory Visualizations

Experimental Workflow: Synthesis and Characterization

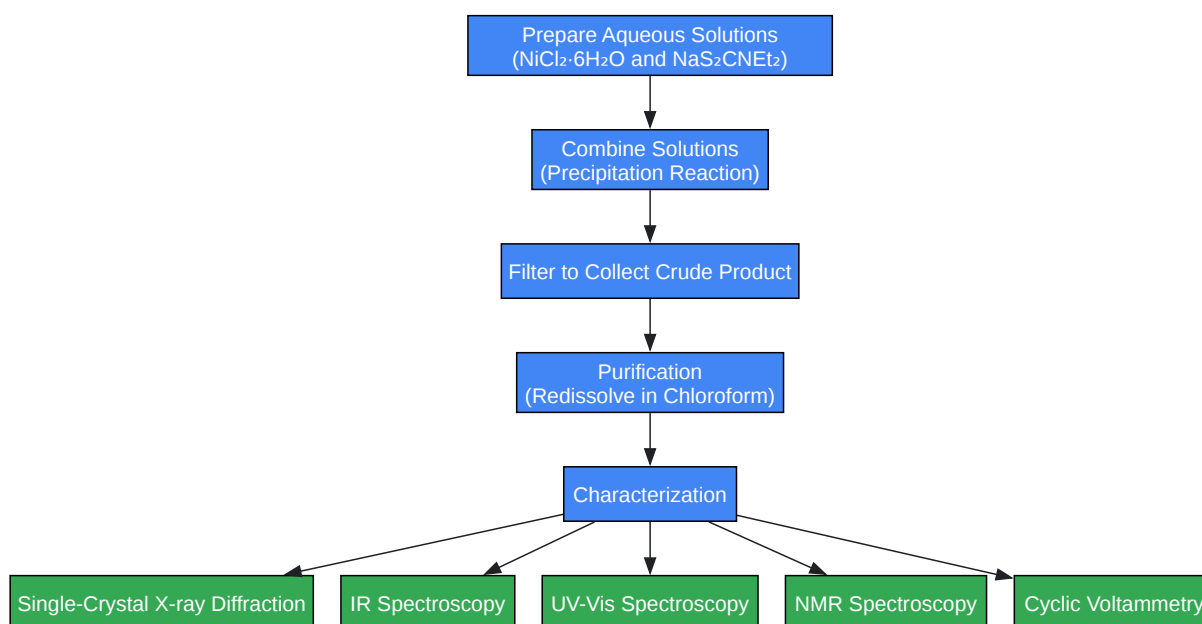


Diagram 1: Experimental Workflow for Nickel Diethyldithiocarbamate

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Caption: Diagram 1: Experimental Workflow for **Nickel Diethyldithiocarbamate**.

Redox Behavior of Nickel Diethyldithiocarbamate

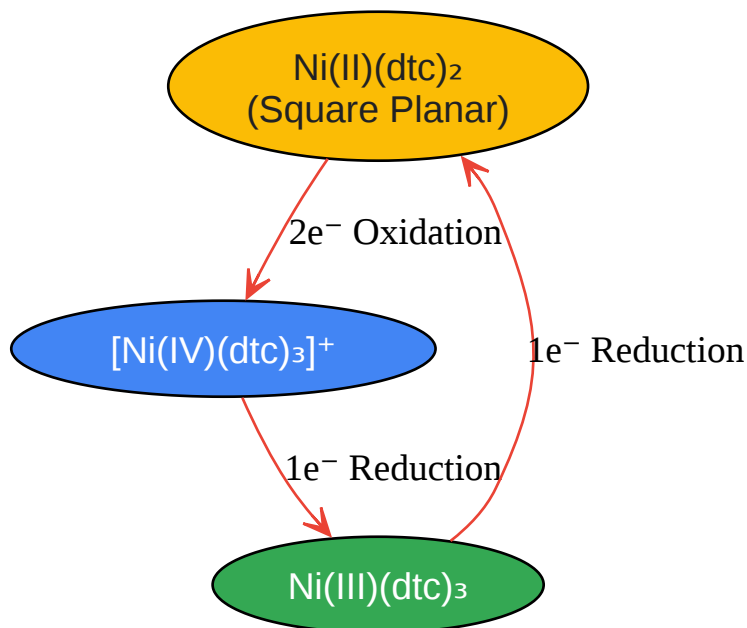


Diagram 2: Redox States of Nickel Diethyldithiocarbamate

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Caption: Diagram 2: Redox States of **Nickel Diethyldithiocarbamate**.

Proposed Mechanism of Action in Cancer Cells

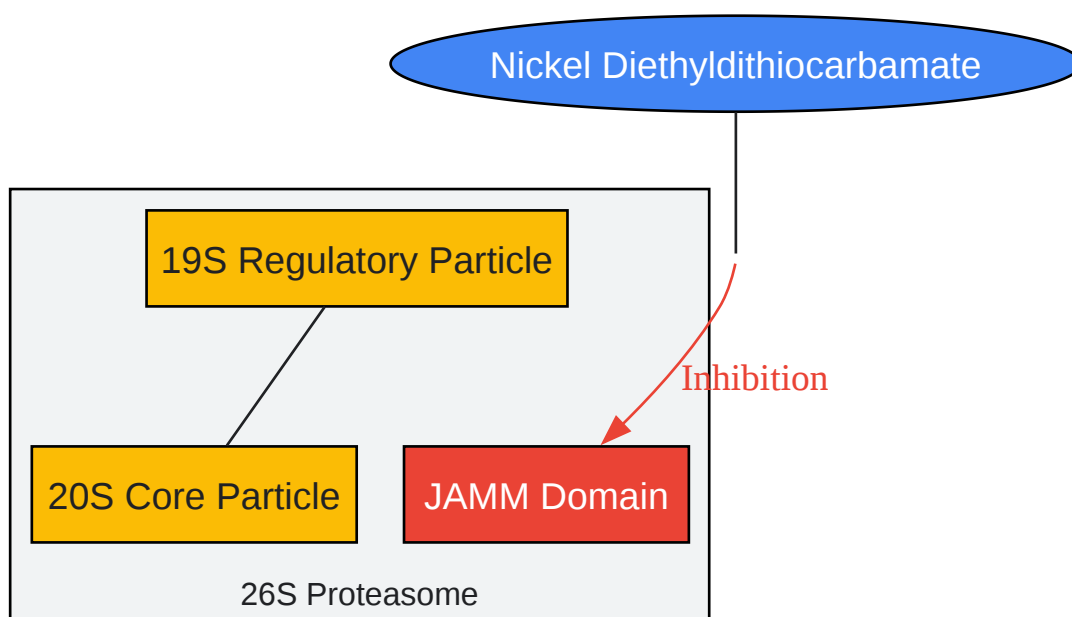


Diagram 3: Inhibition of 26S Proteasome

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Caption: Diagram 3: Inhibition of 26S Proteasome.

Applications in Research and Drug Development

Precursor for Nanomaterial Synthesis

Nickel diethyldithiocarbamate serves as a single-source precursor for the synthesis of nickel sulfide (NiS) and nickel oxide nanoparticles.[5][12] Through thermal decomposition (thermolysis), the complex breaks down to form these nanomaterials.[5] The morphology and crystalline phase of the resulting nanoparticles can be controlled by adjusting the decomposition conditions, such as temperature and atmosphere.[5]

Catalysis

The ability of **nickel diethyldithiocarbamate** to facilitate electron transfer processes makes it a promising catalyst in various organic reactions.[5] Its unique redox properties are central to its catalytic activity.[5]

Biological Activity and Drug Development

Dithiocarbamates and their metal complexes have been investigated for a range of biological activities, including as antifungal and antibacterial agents.[10][13] **Nickel**

diethyldithiocarbamate, in particular, has been studied for its effects on cancer cells.

Research has shown that related copper and zinc diethyldithiocarbamate complexes are active against the 26S proteasome in breast cancer cells, suggesting a potential mechanism of action.[14][15] While the nickel complex was found to be less active in this specific study, the broader class of dithiocarbamates continues to be of interest in drug discovery.[14] One proposed mechanism of action for some metal dithiocarbamate complexes is the inhibition of the JAMM domain in the 19S regulatory particle of the 26S proteasome.[14][15] Additionally, diethyldithiocarbamate is known to be an effective chemoprotective agent.[9]

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- To cite this document: BenchChem. [nickel diethyldithiocarbamate chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b083840#nickel-diethyldithiocarbamate-chemical-properties]

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